

Technical Support Center: 6-Cyclohexyl-4-methyl-2H-pyran-2-one

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Compound of Interest

Compound Name: 6-Cyclohexyl-4-methyl-2H-pyran-2-one

Cat. No.: B139015

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This guide provides researchers, scientists, and drug development professionals with essential information on the proper storage and handling of **6-Cyclohexyl-4-methyl-2H-pyran-2-one** (CAS: 14818-35-0), a compound often used as a synthetic intermediate and identified as an impurity in the antifungal medication Ciclopirox.^{[1][2]}

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 6-Cyclohexyl-4-methyl-2H-pyran-2-one?

There are slightly differing recommendations for the storage temperature of this compound. To ensure optimal stability, it is best to adhere to the most stringent conditions. It is recommended to store the compound in a refrigerator at 2-8°C.^[3] The container should be tightly sealed and stored in a dry, dark, and well-ventilated place.^{[4][5]} One supplier suggests that storage at room temperature in a sealed, dry environment is also acceptable.^[4] If you are storing the compound for a long period, refrigeration is the preferred method.

Q2: Is 6-Cyclohexyl-4-methyl-2H-pyran-2-one sensitive to light?

Yes, the compound is light-sensitive.^[4] It is crucial to store it in a light-protecting container, such as an amber vial, and to minimize its exposure to light during handling and experiments.

Q3: What is the appearance of 6-Cyclohexyl-4-methyl-2H-pyran-2-one?

The appearance of the compound can vary from a white or off-white solid to a yellow or amber-colored substance.^[4]^[5]^[6] This variation can be dependent on the purity and the supplier. If you observe a significant change in color over time, it may be an indication of degradation.

Q4: In which solvents is **6-Cyclohexyl-4-methyl-2H-pyran-2-one** soluble?

The compound has slight solubility in chloroform, dimethyl sulfoxide (DMSO), and methanol.^[4] It is largely hydrophobic due to the cyclohexyl and methyl groups.^[6]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Change in color (e.g., darkening)	Exposure to light or air, or storage at improper temperatures.	Discard the reagent if purity is critical. For future use, ensure storage in a tightly sealed, light-resistant container at the recommended temperature.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Verify the purity of the compound using an appropriate analytical method (e.g., HPLC). Ensure that the compound is brought to room temperature before use if it has been refrigerated. Minimize exposure to light during the experiment.
Difficulty dissolving the compound	Use of an inappropriate solvent.	Refer to the solubility information. Sonication may aid in the dissolution in slightly soluble solvents.

Storage and Handling Recommendations

To maintain the integrity and stability of **6-Cyclohexyl-4-methyl-2H-pyran-2-one**, please adhere to the following storage conditions.

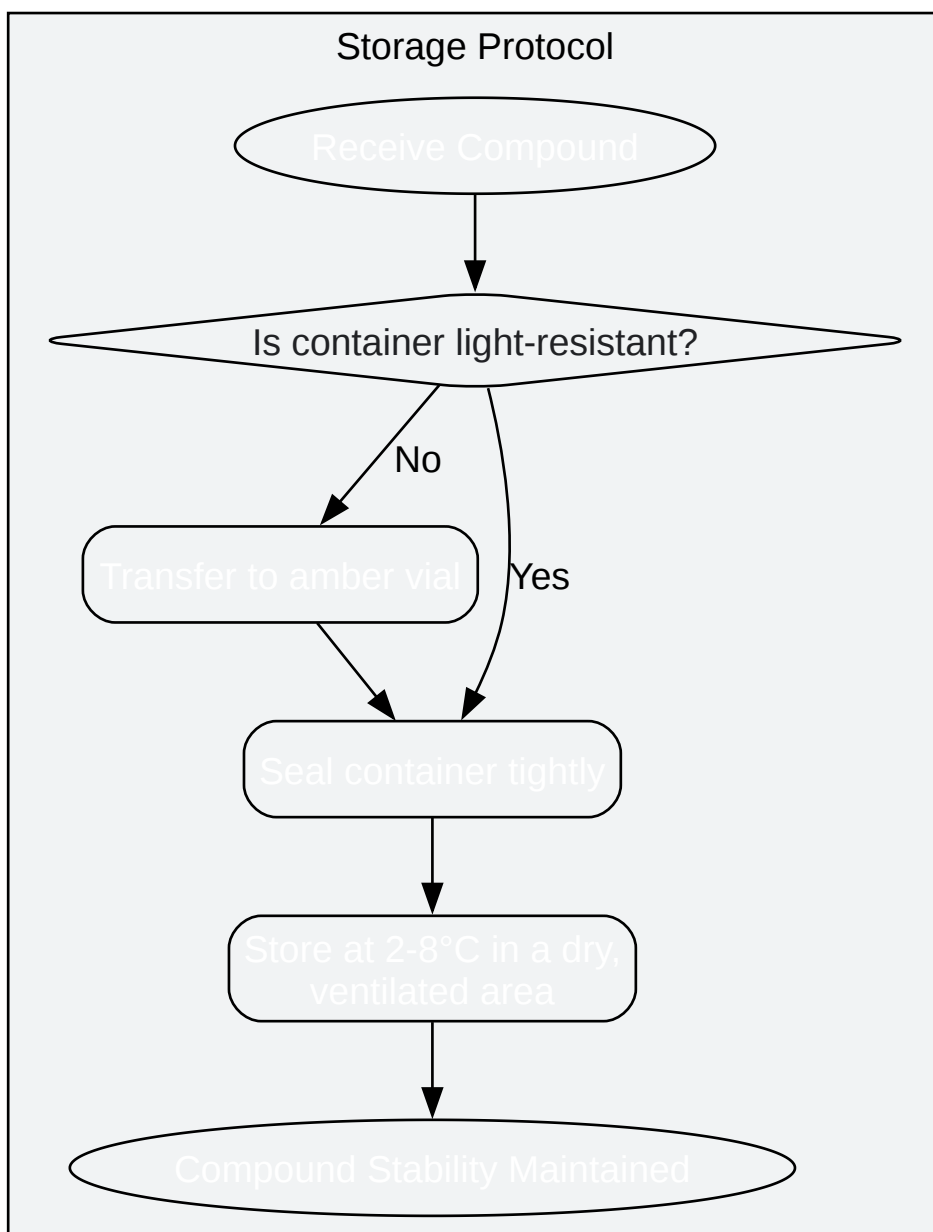
Parameter	Recommendation	Rationale
Temperature	2-8°C (Refrigerator) or Room Temperature (for short-term storage)	To minimize degradation.[3][4]
Atmosphere	Sealed in a dry environment	To prevent hydrolysis and oxidation.[4]
Light	Protect from light (e.g., use an amber vial)	The compound is light-sensitive.[4]

Experimental Best Practices

While specific experimental protocols are application-dependent, the following are general best practices for handling **6-Cyclohexyl-4-methyl-2H-pyran-2-one**:

- Handling: Always handle the compound in a well-ventilated area.
- Dispensing: If the compound is refrigerated, allow the container to equilibrate to room temperature before opening to prevent condensation of moisture into the compound.
- During Experimentation: Minimize the exposure of the compound and its solutions to light. Use amber-colored glassware or cover your reaction vessels with aluminum foil.

Logical Workflow for Proper Storage



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Caption: Logical workflow for the proper storage of **6-Cyclohexyl-4-methyl-2H-pyran-2-one**.

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